

NMR analysis of Ala(BCP)-containing peptides

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Compound of Interest

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Application Note & Protocol

Structural Elucidation of Peptides Containing β -Cyclopropyl-Alanine [Ala(BCP)] Using High-Resolution NMR Spectroscopy

Introduction: The Significance of Conformational Constraint in Peptide Therapeutics

The incorporation of non-canonical amino acids (ncAAs) into peptides is a cornerstone of modern drug discovery, enabling the design of therapeutics with enhanced stability, target affinity, and novel biological functions.[1] Among these, amino acids that impart conformational rigidity are particularly valuable. The cyclopropyl group, with its rigid three-membered ring, introduces unique steric and electronic properties that can significantly influence a molecule's pharmacological profile.[2]

β -Cyclopropyl-alanine, or Ala(BCP), is a fascinating example of such an ncAA. By replacing the flexible side chain of natural amino acids with a constrained cyclopropane ring, Ala(BCP) can lock the peptide backbone into specific secondary structures, such as turns or helices.[3][4] This pre-organization can reduce the entropic penalty of binding to a biological target, leading

to improved affinity and selectivity. Furthermore, the cyclopropyl moiety can enhance metabolic stability by shielding adjacent peptide bonds from enzymatic degradation.[4]

Nuclear Magnetic Resonance (NMR) spectroscopy is the preeminent technique for determining the three-dimensional structure of these modified peptides in solution, providing atomic-level insights under near-physiological conditions.[5][6] This application note provides a comprehensive guide to the NMR analysis of Ala(BCP)-containing peptides, from sample preparation to the final structure elucidation. We will focus on the unique spectral signatures of the Ala(BCP) residue and outline a robust workflow for its unambiguous assignment and the subsequent conformational analysis of the entire peptide.

The Unique NMR Signature of the Ala(BCP) Moiety

The key to successfully analyzing Ala(BCP)-containing peptides lies in recognizing the distinct NMR signature of the cyclopropyl group.

Proton (^1H) NMR Characteristics

The most striking feature of the Ala(BCP) residue in a ^1H NMR spectrum is the pronounced upfield shift of the cyclopropyl protons (H_γ and H_δ). This phenomenon arises from the magnetic anisotropy of the cyclopropane ring. The electron circulation within the ring's C-C bonds generates a local magnetic field that creates a shielding cone above and below the ring plane. [2] Protons situated within this cone experience a reduced effective magnetic field and therefore resonate at a significantly lower frequency (typically between 0.0 and 1.0 ppm) compared to other aliphatic protons.[2] This region is often free of other signals, making the cyclopropyl protons excellent probes for identifying the Ala(BCP) residue.

The protons of the Ala(BCP) side chain (H_β , H_γ , H_δ) form a complex and interconnected spin system, which can be fully traced using 2D correlation experiments like TOCSY.

Carbon (^{13}C) NMR Characteristics

Similar to the protons, the cyclopropyl carbons (C_γ , C_δ) also exhibit characteristic upfield shifts in the ^{13}C NMR spectrum, typically resonating in the 5-20 ppm range.[7] These signals are distinct from the more downfield resonances of other aliphatic carbons, aiding in their assignment.

Table 1: Typical NMR Chemical Shift Ranges for Alanine vs. Ala(BCP)

Atom	Standard Alanine (Ala) ¹ H (ppm)	Ala(BCP) ¹ H (ppm)	Standard Alanine (Ala) ¹³ C (ppm)	Ala(BCP) ¹³ C (ppm)	Rationale for Shift
H α	~4.3	~4.2 - 4.5	~52	~50 - 55	Minor change; primarily influenced by backbone conformation.
H β	~1.4 (as CH ₃)	~1.5 - 2.0 (as CH)	~19	~30 - 35	Deshielded due to attachment to the cyclopropyl ring.
H γ	N/A	~0.5 - 1.0 (as CH ₂)	N/A	~5 - 15	Strong shielding from cyclopropyl ring anisotropy.[2]
H δ	N/A	~0.0 - 0.5 (as CH)	N/A	~10 - 20	Strong shielding from cyclopropyl ring anisotropy.[2]

Note: Exact chemical shifts are highly dependent on the local chemical environment, solvent, pH, and peptide secondary structure.[8]

Experimental Protocol: Sample Preparation

Meticulous sample preparation is the foundation for acquiring high-quality NMR data.^[9] The goal is to create a stable, aggregate-free solution at a suitable concentration.

Materials:

- Lyophilized Ala(BCP)-containing peptide (>95% purity confirmed by HPLC and MS)
- Deuterated solvent (e.g., 90% H₂O / 10% D₂O for observing amide protons; D₂O for full deuteration)
- pH-stable buffer (e.g., sodium phosphate, deuterated if possible)
- Internal standard (e.g., DSS or TSP)
- High-quality 5 mm NMR tubes^[10]

Step-by-Step Protocol:

- Determine Sample Amount: Aim for a final peptide concentration of 0.5-5 mM.^[11] For a 1 kDa peptide in 500 µL, this corresponds to approximately 0.25-2.5 mg. Higher concentrations yield better signal-to-noise but increase the risk of aggregation.
- Solvent and Buffer Preparation:
 - Prepare the desired buffer solution (e.g., 20 mM sodium phosphate, pH 6.5) in 90% H₂O / 10% D₂O. The D₂O provides the lock signal for the spectrometer.^[12]
 - Add a known, low concentration of an internal chemical shift reference like DSS or TSP.
 - Filter the buffer solution to remove any particulate matter.
- Peptide Dissolution:
 - Weigh the lyophilized peptide accurately and transfer it to a clean microcentrifuge tube.
 - Add the prepared NMR buffer to the peptide to achieve the target concentration.

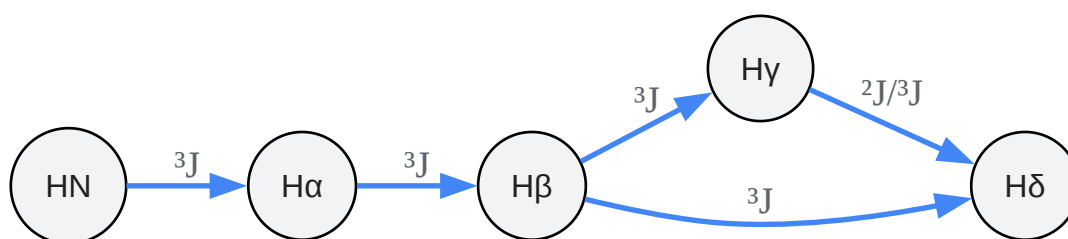
- Gently vortex or pipette up and down to dissolve the peptide completely. Avoid vigorous shaking, which can cause frothing and denaturation.
- Check the final pH of the sample and adjust carefully with dilute HCl or NaOH if necessary.
- Transfer to NMR Tube:
 - Transfer the final solution into a clean, dry 5 mm NMR tube. The required volume is typically 500-600 μL , corresponding to a solution height of about 4 cm.[10]
 - Ensure the solution is clear and free of any solid particles. If not, filter it through a small cotton plug in a Pasteur pipette.[10]
- Equilibration: Allow the sample to equilibrate at the desired experimental temperature inside the spectrometer for at least 15-20 minutes before starting data acquisition. This ensures thermal stability and minimizes spectral drift.

NMR Data Acquisition: A Multi-dimensional Approach

A combination of 1D and 2D NMR experiments is required for the complete assignment and structural analysis of an Ala(BCP)-containing peptide.[6]

The Ala(BCP) Spin System

Understanding the through-bond (J-coupling) connectivity is essential for assignment. A 2D TOCSY experiment is the ideal tool for this.



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Caption: J-coupling network in the Ala(BCP) residue.

Recommended Experiments and Protocols

A. 1D ^1H Spectrum

- Purpose: A quick, initial assessment of sample quality, concentration, and folding. Look for signal dispersion, especially in the amide region (7.5-9.0 ppm), which indicates a structured peptide.[\[13\]](#)
- Protocol:
 - Load and lock the sample.
 - Tune and match the probe.
 - Acquire a standard 1D proton spectrum with water suppression (e.g., using presaturation or WATERGATE).
 - Check for sharp lines and good signal dispersion. Broad lines may indicate aggregation.[\[5\]](#)

B. 2D ^1H - ^1H TOCSY (Total Correlation Spectroscopy)

- Purpose: To identify all protons belonging to a single amino acid's spin system. This is the key experiment for identifying the Ala(BCP) residue by tracing the connectivity from its amide proton (HN) all the way to the upfield cyclopropyl protons (H γ , H δ).[\[14\]](#)
- Protocol:
 - Use a standard TOCSY pulse sequence with water suppression (e.g., dipsi2esgpph).[\[15\]](#)
 - Set the TOCSY mixing time (spin-lock duration) to 60-80 ms. This duration is typically sufficient to allow magnetization transfer across the entire spin system of most amino acids.[\[6\]](#)[\[15\]](#)
 - Acquire the spectrum with sufficient resolution in both dimensions.

C. 2D ^1H - ^1H NOESY or ROESY

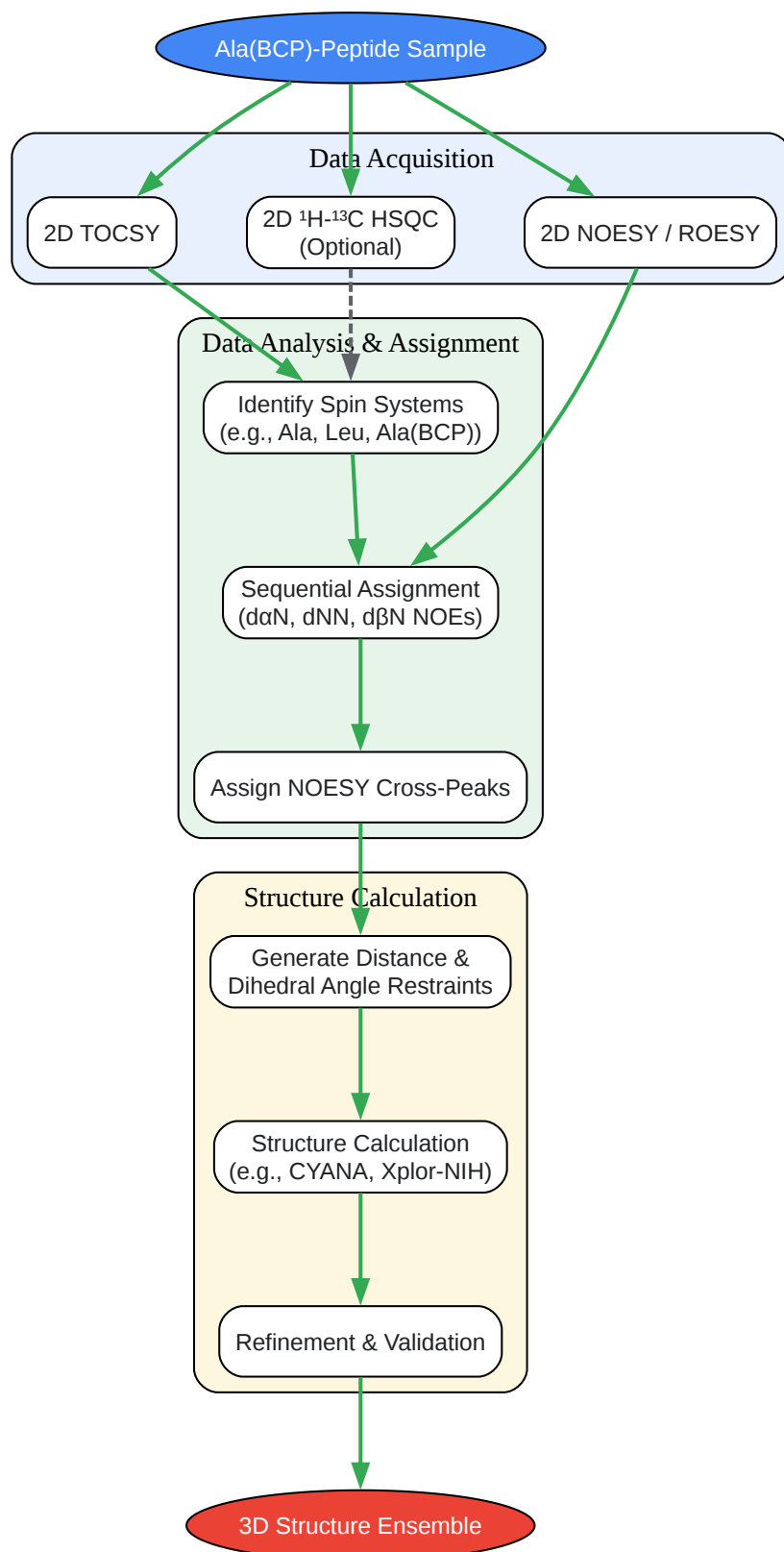
- Purpose: To identify protons that are close in space ($< 5 \text{ \AA}$), regardless of whether they are connected by bonds. This provides the distance restraints necessary for calculating the 3D structure.[16] NOE cross-peaks between the Ala(BCP) side chain and other parts of the peptide are critical for defining its orientation.
- Choosing between NOESY and ROESY:
 - NOESY (Nuclear Overhauser Effect Spectroscopy): Ideal for small peptides (MW $< 700 \text{ Da}$) and large peptides/proteins (MW $> 1500 \text{ Da}$).
 - ROESY (Rotating-frame Overhauser Effect Spectroscopy): Essential for medium-sized peptides (MW $\sim 700\text{-}1500 \text{ Da}$) where the standard NOE can be zero or very weak. The ROE is always positive, avoiding ambiguity.[16]
- Protocol:
 - Use a standard NOESY (noesyegpph) or ROESY (roesyegpph) pulse sequence.[15]
 - Optimize the mixing time. For NOESY, typical values are 150-400 ms. For ROESY, 150-250 ms is a good starting point.[6][15] Run a series of short experiments to find the optimal value that maximizes cross-peak intensity without significant spin diffusion.[6]

D. 2D ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence)

- Purpose: To correlate each proton directly with its attached carbon. This provides an anchor for assigning the carbon backbone and side chains and is invaluable for resolving ambiguity in crowded ^1H spectra. The unique upfield ^{13}C shifts of the Ala(BCP) C_γ and C_δ atoms will be clearly visible.
- Protocol:
 - Use a standard HSQC pulse sequence with sensitivity enhancement (e.g., hsqcedetgpsisp2.3).
 - Requires a ^{13}C -labeled sample for high sensitivity, but can be run on natural abundance samples if concentration is high and acquisition time is long.[11]

Data Analysis and Structure Elucidation Workflow

The process of determining the peptide structure from the NMR data follows a logical sequence.[\[14\]](#)



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Caption: Workflow for NMR structure elucidation of an Ala(BCP)-peptide.

Step-by-Step Analysis:

- Spin System Identification (using TOCSY):
 - Start in the "fingerprint" region of the TOCSY spectrum, which correlates amide protons (HN, F2 axis) with side-chain protons (F1 axis).
 - Trace the vertical line (strip) from each HN cross-peak. All cross-peaks on this line belong to the same amino acid.
 - Identify the unique Ala(BCP) spin system by finding an HN strip that shows correlations to protons in the highly shielded, upfield region (~0.0-1.0 ppm).
 - Use characteristic cross-peak patterns to identify all other amino acid types (e.g., Gly, Ala, Leu, Lys).[\[14\]](#)
- Sequential Assignment (using NOESY/ROESY):
 - Link the identified spin systems together in the correct sequence. This is done by finding NOEs between protons of adjacent residues. The most common sequential connectivities are:
 - $d\alpha N(i, i+1)$: An NOE between the $H\alpha$ of residue i and the HN of residue $i+1$.
 - $dNN(i, i+1)$: An NOE between the HN of residue i and the HN of residue $i+1$.
 - $d\beta N(i, i+1)$: An NOE between an $H\beta$ of residue i and the HN of residue $i+1$.
 - By "walking" along the peptide backbone using these sequential NOEs, you can assign each spin system to its specific position in the peptide sequence.
- Structural Restraint Generation:
 - Once all resonances are assigned, integrate the volumes of all cross-peaks in the NOESY spectrum.
 - Convert these volumes into upper distance limits (e.g., strong NOE = 1.8-2.7 Å, medium = 1.8-3.5 Å, weak = 1.8-5.0 Å). These are the primary inputs for structure calculation.[\[16\]](#)

- Additional restraints, such as dihedral angles derived from ^3J -coupling constants, can also be included.[\[17\]](#)
- Structure Calculation and Validation:
 - Use software like CYANA, CNS, or Xplor-NIH to calculate an ensemble of 3D structures that satisfy the experimental restraints.[\[1\]](#)
 - The resulting ensemble represents the solution-state conformation of the peptide. The precision of the structure is judged by the Root Mean Square Deviation (RMSD) among the conformers in the ensemble.[\[18\]](#)

Conclusion

The NMR analysis of peptides containing β -cyclopropyl-alanine offers a powerful means to understand how local conformational constraints influence overall peptide structure and function. The unique, highly shielded signals from the cyclopropyl protons serve as a definitive spectroscopic handle for identifying and assigning this non-canonical residue. By following a systematic workflow combining TOCSY, NOESY/ROESY, and optionally HSQC experiments, researchers can achieve complete resonance assignment and generate the necessary restraints for high-resolution 3D structure determination. These structural insights are invaluable for the rational design of next-generation peptide therapeutics with optimized properties for clinical success.

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